

diethyl butylmalonate spectroscopic data validation

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Compound Focus: Diethyl butylmalonate

CAS No.: 133-08-4

Cat. No.: S1493477

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Chemical Profile and Spectroscopic Data

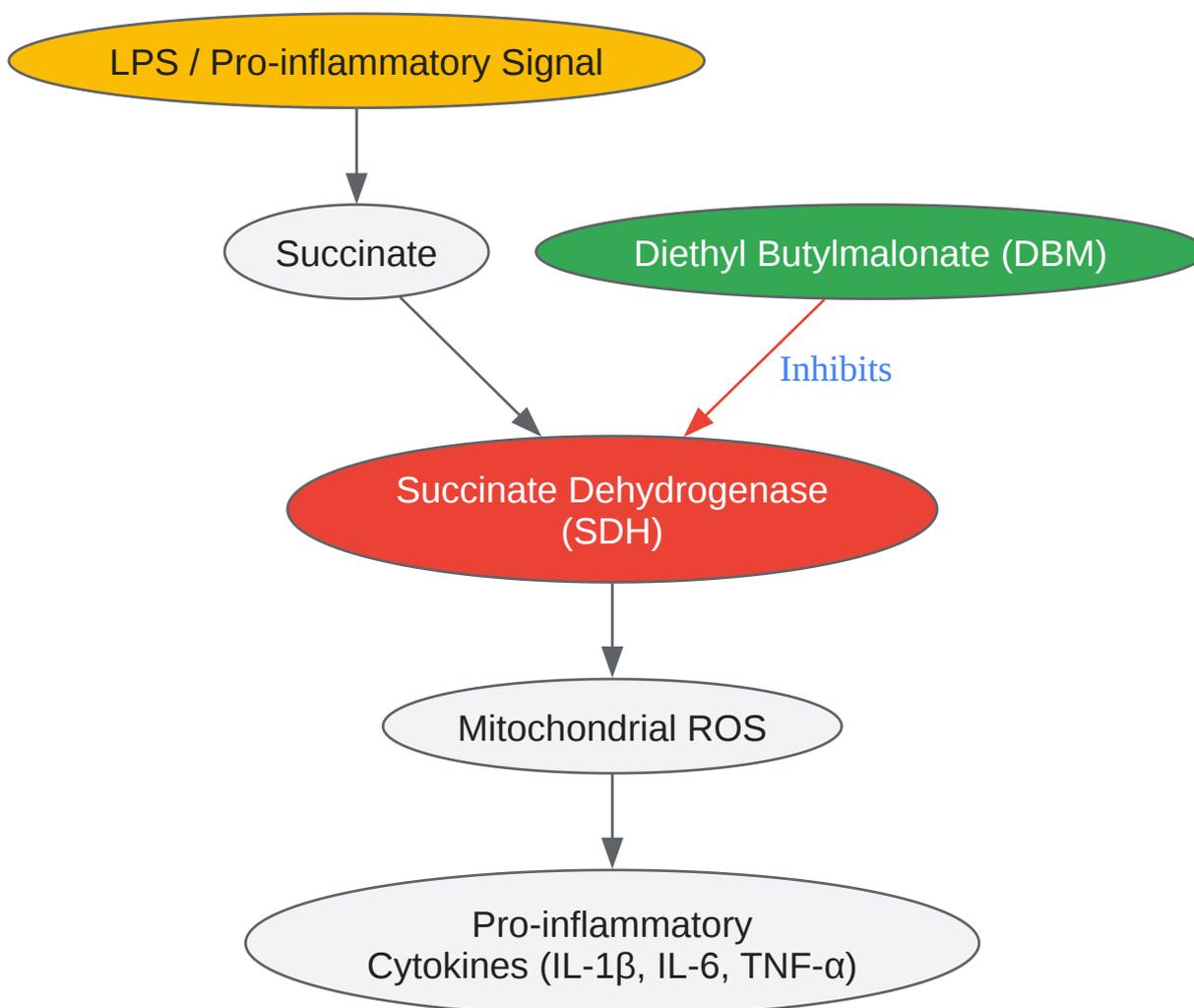
The table below summarizes the key identifying information and a basic physical property for **Diethyl Butylmalonate** [1] [2].

Property	Value / Description
CAS Registry Number	133-08-4 [1] [2]
Molecular Formula	C ₁₁ H ₂₀ O ₄ [1]
Molecular Weight	216.27 g/mol [1]
Boiling Point	235-240 °C [2]
Density	0.98 g/cm ³ [2]
Refractive Index (n _D ²⁰)	1.421 - 1.423 [2]
InChIKey	RPNFNBGRHCUORR-UHFFFAOYSA-N [1] [2]

Regarding spectroscopic data, only a **¹H NMR spectrum** is listed as available online, but the specific spectral data (chemical shifts, multiplicity, integration) are not detailed in the search results [1].

Pharmacological Activity and Experimental Protocol

A recent 2024 study investigated the effects of DBM on cognitive deficits and depression in a mouse model of Alzheimer's disease (5×FAD mice) [3]. The proposed mechanism of action involves the inhibition of Succinate Dehydrogenase (SDH), which reduces neuroinflammation [3] [4]. The following diagram illustrates this pathway.



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Diagram 1: Proposed anti-inflammatory mechanism of DBM via SDH inhibition.

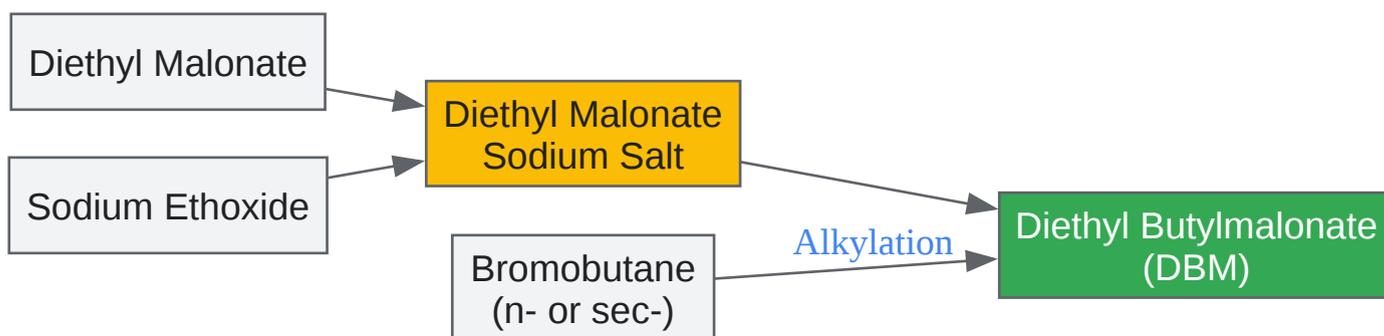
Experimental Protocol from the Study [3]:

- **Animal Model:** 4-month-old 5×FAD transgenic mice and C57BL/6J control mice.
- **DBM Administration:** 40 mg/kg, administered via intraperitoneal injection, twice a week for 4 weeks.
- **Behavioral Tests (Cognitive Function):** Morris water maze, Y-maze spatial memory, novel object recognition test.
- **Behavioral Tests (Depression-like Behavior):** Tail suspension test, forced swimming test.
- **Molecular Analysis:** Post-behavioral tests, hippocampal and amygdala tissues were analyzed using:
 - **Transmission electron microscopy** and **Golgi-Cox staining** to assess synaptic ultrastructure and neurite impairment.
 - **Western blot** to quantify levels of PSD95 and BDNF proteins.
 - **Immunofluorescence** and **RT-qPCR** to evaluate microglia accumulation and expression of pro-inflammatory cytokines.

Key Findings: The study concluded that DBM effectively mitigated cognitive deficits and depression in the 5×FAD mice. This was associated with improved synaptic ultrastructure, increased levels of PSD95 and BDNF, and reduced neuroinflammation [3].

Synthesis Workflow

While not a direct performance comparison, the methods to synthesize DBM are relevant for researchers. The following diagram outlines two common synthetic routes.



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Diagram 2: Two synthetic routes to **Diethyl Butylmalonate**.

Detailed Alkylation Protocol (from a patent) [5]:

- **Generation of Sodium Ethoxide:** Metallic sodium is reacted with absolute ethanol in an inert (N₂) atmosphere at 70-73°C for 12-15 hours. Excess ethanol is then removed by distillation.
- **Formation of Sodium Malonate Salt:** The reactor is cooled, and diethyl malonate is slowly added dropwise to the sodium ethoxide to form the reactive sodium salt.
- **Alkylation:** n-Butyl bromide is added to the sodium salt, and the reaction mixture is heated and maintained at 76-84°C for 0.5-1 hour.
- **Work-up and Purification:** The mixture is cooled, and water and aqueous sodium bromide are added. Toluene is used to extract the product and remove excess water. The final product is isolated via distillation.

An alternative synthesis of a related compound, **Diethyl sec-butylmalonate**, is documented in *Organic Syntheses* using a similar alkylation procedure with sec-butyl bromide and a 48-hour reflux in ethanol [6].

How to Proceed with Data Validation

The information available from the search is a starting point. For a rigorous spectroscopic validation, I suggest you:

- **Consult Specialized Databases:** Use commercial spectral databases (e.g., SciFinder, Reaxys) or the supplier information listed on ChemExper [2] to obtain full NMR (¹H, ¹³C), IR, and MS spectra for direct comparison.
- **Perform Experimental Comparison:** If possible, run your own NMR analysis of a DBM sample and compare the observed chemical shifts and splitting patterns with the reference data you acquire.

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References

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3. Diethyl butylmalonate attenuates cognitive deficits and ... [pmc.ncbi.nlm.nih.gov]
4. Succinate Dehydrogenase Supports Metabolic ... [sciencedirect.com]

5. Preparation method of diethyl n-butylmalonate [patents.google.com]

6. dl-ISOLEUCINE [orgsyn.org]

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